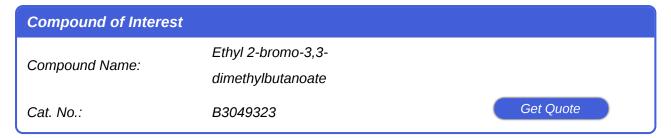


An In-depth Technical Guide to Ethyl 2-bromo-3,3-dimethylbutanoate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the key identifiers for **Ethyl 2-bromo-3,3-dimethylbutanoate**, a compound of interest in organic synthesis and potentially in the broader landscape of chemical and pharmaceutical research. Careful attention to unambiguous identification is critical for researchers, and this document aims to provide that clarity.

Important Note on Chemical Identification: It is crucial to distinguish **Ethyl 2-bromo-3,3-dimethylbutanoate** from the structurally similar compound, Ethyl 2-bromo-3-methylbutanoate. The latter has a different CAS number (609-12-1) and distinct physical and chemical properties. The information presented herein pertains exclusively to **Ethyl 2-bromo-3,3-dimethylbutanoate**.

Chemical Identifiers and Properties

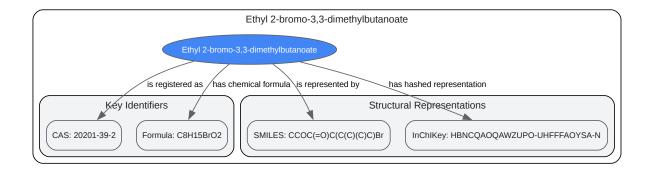
Accurate identification of chemical compounds is fundamental to research and development. The following table summarizes the key identifiers for **Ethyl 2-bromo-3,3-dimethylbutanoate**.



Identifier Type	Value
CAS Number	20201-39-2[1]
Molecular Formula	C8H15BrO2[2]
IUPAC Name	ethyl 2-bromo-3,3-dimethylbutanoate
SMILES	CCOC(=O)C(C(C)(C)C)Br[2]
InChI	InChI=1S/C8H15BrO2/c1-5-11- 7(10)6(9)8(2,3)4/h6H,5H2,1-4H3[2]
InChlKey	HBNCQAOQAWZUPO-UHFFFAOYSA-N[2]

Structural and Chemical Information

To visually represent the relationships between the core chemical structure and its primary identifiers, the following diagram is provided.



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Key identifiers for **Ethyl 2-bromo-3,3-dimethylbutanoate**.

Experimental Protocols



Currently, detailed and publicly accessible experimental protocols for the synthesis or application of **Ethyl 2-bromo-3,3-dimethylbutanoate** are not widely documented in the standard chemical literature databases searched. Researchers interested in the synthesis of similar bromoalkanoates may refer to general methods for the bromination of alkanoic acids followed by esterification. However, specific reaction conditions, yields, and purification methods for **Ethyl 2-bromo-3,3-dimethylbutanoate** would require dedicated experimental development.

Applications in Drug Development

The role of **Ethyl 2-bromo-3,3-dimethylbutanoate** in specific signaling pathways or as a key intermediate in the development of pharmaceutical agents is not extensively reported in the public domain. As a halogenated ester, it possesses reactive sites that could be exploited in organic synthesis to build more complex molecular architectures. Such compounds are often evaluated as building blocks in medicinal chemistry for the synthesis of novel therapeutic candidates. Further research would be necessary to elucidate any specific biological activity or utility in drug development.

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References

- 1. 20201-39-2|Ethyl 2-bromo-3,3-dimethylbutanoate|BLD Pharm [bldpharm.com]
- 2. PubChemLite Ethyl 2-bromo-3,3-dimethylbutanoate (C8H15BrO2) [pubchemlite.lcsb.uni.lu]
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